

# Dithiazanine Iodide: Key Safety Information

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## Compound Focus: Dithiazanine Iodide

CAS No.: 514-73-8

Cat. No.: S526335

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The table below summarizes the critical hazards associated with **dithiazanine iodide**, based on the search results.

| Hazard Aspect              | Details  |
|----------------------------|--|
| Historical Severe Toxicity | Associated with <b>fatal cases of severe acidosis and shock</b> ; market withdrawals occurred in several countries due to safety concerns [1]. |
| Human Lethal Dose          | Estimated at <b>4–16 mg/kg</b> by oral ingestion [2] [3].  |
| GHS Hazard Statements      | H300: Fatal if swallowed [3].  |
| Current Status             | Primarily used as a <b>veterinary anthelmintic for dogs</b> due to its toxicity profile [1] [3].   |

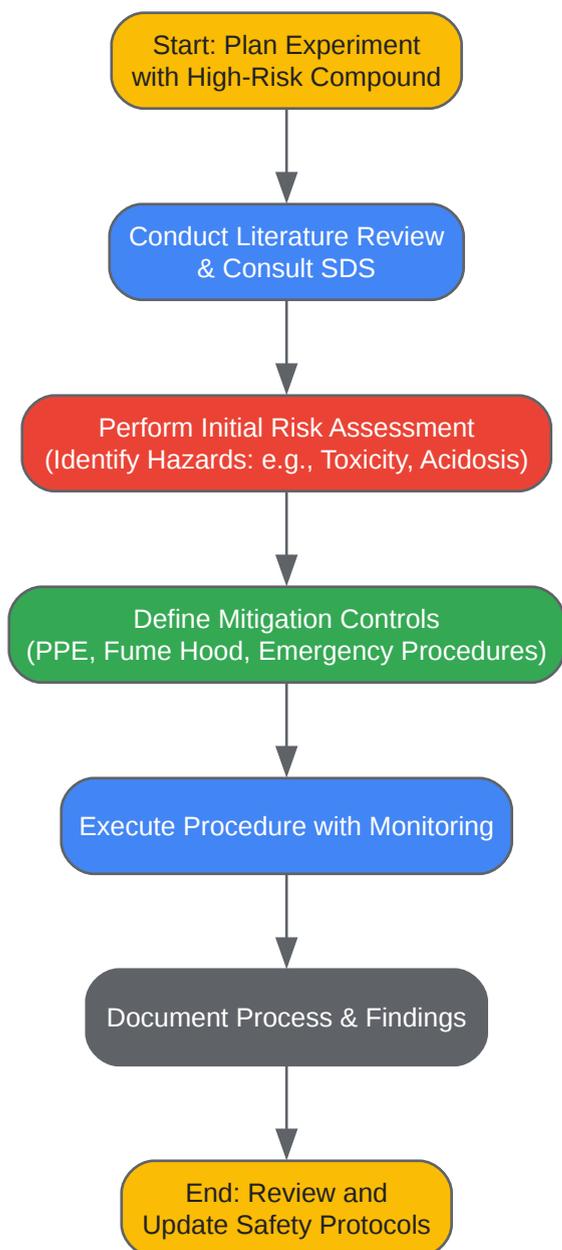
## Frequently Asked Questions (FAQs)

Given the lack of specific protocols, here are answers to some anticipated questions based on the general safety data.

- **Q1: What is the primary safety concern when working with dithiazanine iodide?** The foremost concern is its **high and potentially fatal toxicity**, historically linked to severe metabolic acidosis and shock [1]. Its narrow therapeutic index (lethal dose of 4-16 mg/kg) demands extreme caution to prevent accidental ingestion or exposure [2] [3].
- **Q2: Has dithiazanine iodide been banned?** It has not been universally banned but has been **withdrawn from the market in several countries** (e.g., France and Italy) due to its severe adverse effects. It remains available in some regions, primarily for veterinary use [1] [3].
- **Q3: What personal protective equipment (PPE) is recommended?** While the search results do not specify PPE, given the compound's toxicity and danger upon ingestion, standard laboratory practice would necessitate **wearing appropriate gloves, a lab coat, and safety goggles**. Handling the substance in a fume hood is also prudent to prevent aerosol inhalation.

## Proposed Experimental Workflow for Safety Assessment

Since specific protocols for "acidic shock prevention" are not available, the following diagram outlines a general, high-level workflow for safely assessing the properties of a high-risk compound like **dithiazanine iodide**. This emphasizes a structured approach to risk management.



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## References

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2. API | dithiazanine iodide [cdek.pharmacy.purdue.edu]
3. Dithiazanine iodide [en.wikipedia.org]

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